

Tetrahydrofurfuryl alcohol CAS number 97-99-4

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Compound of Interest

Compound Name: 2-(Tetrahydro-3-furanyl)ethanol

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An In-depth Technical Guide to Tetrahydrofurfuryl Alcohol (CAS 97-99-4)

Authored by a Senior Application Scientist

Foreword: This document provides a comprehensive technical overview of Tetrahydrofurfuryl alcohol (THFA), a versatile and increasingly important chemical for researchers, scientists, and professionals in drug development. Moving beyond a simple data sheet, this guide delves into the causality behind its applications, its synthesis from renewable sources, and the critical data necessary for its safe and effective implementation in both laboratory and industrial settings.

Introduction: The Rise of a Bio-Derived Platform Chemical

Tetrahydrofurfuryl alcohol (THFA), identified by CAS number 97-99-4, is a primary alcohol consisting of a tetrahydrofuran ring substituted at the 2-position with a hydroxymethyl group.[\[1\]](#) [\[2\]](#)[\[3\]](#) Structurally, it is the hydrogenated, and thus more stable, derivative of furfuryl alcohol.

What makes THFA particularly relevant in modern chemistry is its origin. It is not a petroleum-derived product but is synthesized from agricultural biomass like corncobs, oat hulls, and sugarcane bagasse.[\[4\]](#)[\[5\]](#) This process begins with the extraction of furfural from these renewable feedstocks, which is then converted to THFA.[\[6\]](#) This bio-based origin, combined with its biodegradability and low toxicity profile, has established THFA as a leading "green" solvent and a key building block in sustainable chemical synthesis.[\[1\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Physicochemical Characteristics

The utility of any chemical in a research or manufacturing setting begins with a firm understanding of its physical and chemical properties. THFA is a colorless to light yellow, hygroscopic liquid with a characteristically mild, pleasant odor.[\[1\]](#)[\[2\]](#) Its miscibility with water and a wide range of organic solvents, including ethanol, ether, acetone, and chloroform, makes it an exceptionally versatile solvent.[\[1\]](#)[\[9\]](#)

Key quantitative properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	97-99-4	[2] [10] [11]
Molecular Formula	C ₅ H ₁₀ O ₂	[2]
Molecular Weight	102.13 g/mol	[2] [11]
Appearance	Colorless to light yellow liquid	[1] [2] [12]
Boiling Point	178 °C (at 760 mm Hg)	[1] [2] [12]
Melting Point	-80 °C	[1] [2] [12]
Density	1.054 g/mL (at 20-25 °C)	[1] [2] [12]
Flash Point	73-75 °C (closed cup)	[12] [13]
Solubility	Miscible with water, alcohols, ethers, ketones, benzene	[1]
Vapor Density	~3.5 (Air = 1)	[2] [12]
Refractive Index	~1.452 (at 20 °C)	[1]

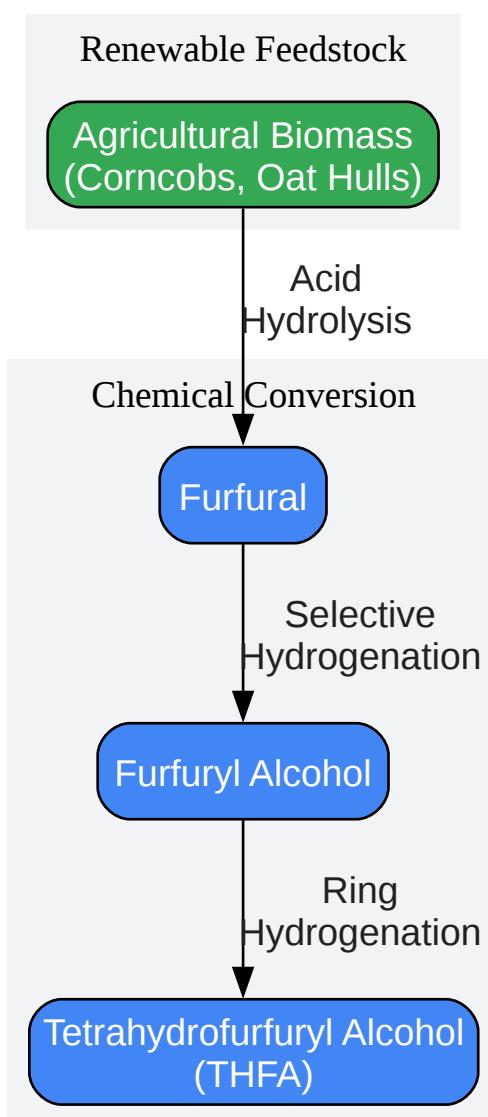
Synthesis Pathway: From Biomass to High-Purity Chemical

The industrial production of THFA is a cornerstone of its green profile. The process is a multi-step pathway that begins with agricultural waste.

- Furfural Production: Pentosan-rich biomass (e.g., corncobs) undergoes acid-catalyzed hydrolysis to produce furfural.[\[4\]](#)[\[6\]](#)

- Catalytic Hydrogenation: Furfural is then subjected to catalytic hydrogenation. This can be a two-step process where furfural is first reduced to furfuryl alcohol, which is subsequently hydrogenated to THFA. Alternatively, furfural can be directly hydrogenated to THFA.[6][7] This reaction is typically performed at high pressure (100-1500 psi) and elevated temperatures (170-180°C) using catalysts such as Raney nickel or a copper chromate/nickel mixture.[4]

The efficiency of this conversion is high, though by-products such as 1,5-pentanediol can be formed.[4] High-purity THFA (>99%) can be achieved through subsequent distillation.[5]



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Caption: Industrial synthesis of THFA from renewable biomass.

Core Applications in Research and Development

THFA's unique combination of properties—high solvency, low volatility, water miscibility, and reactive hydroxyl group—makes it a valuable tool for scientists and developers.[12]

As a High-Performance "Green" Solvent

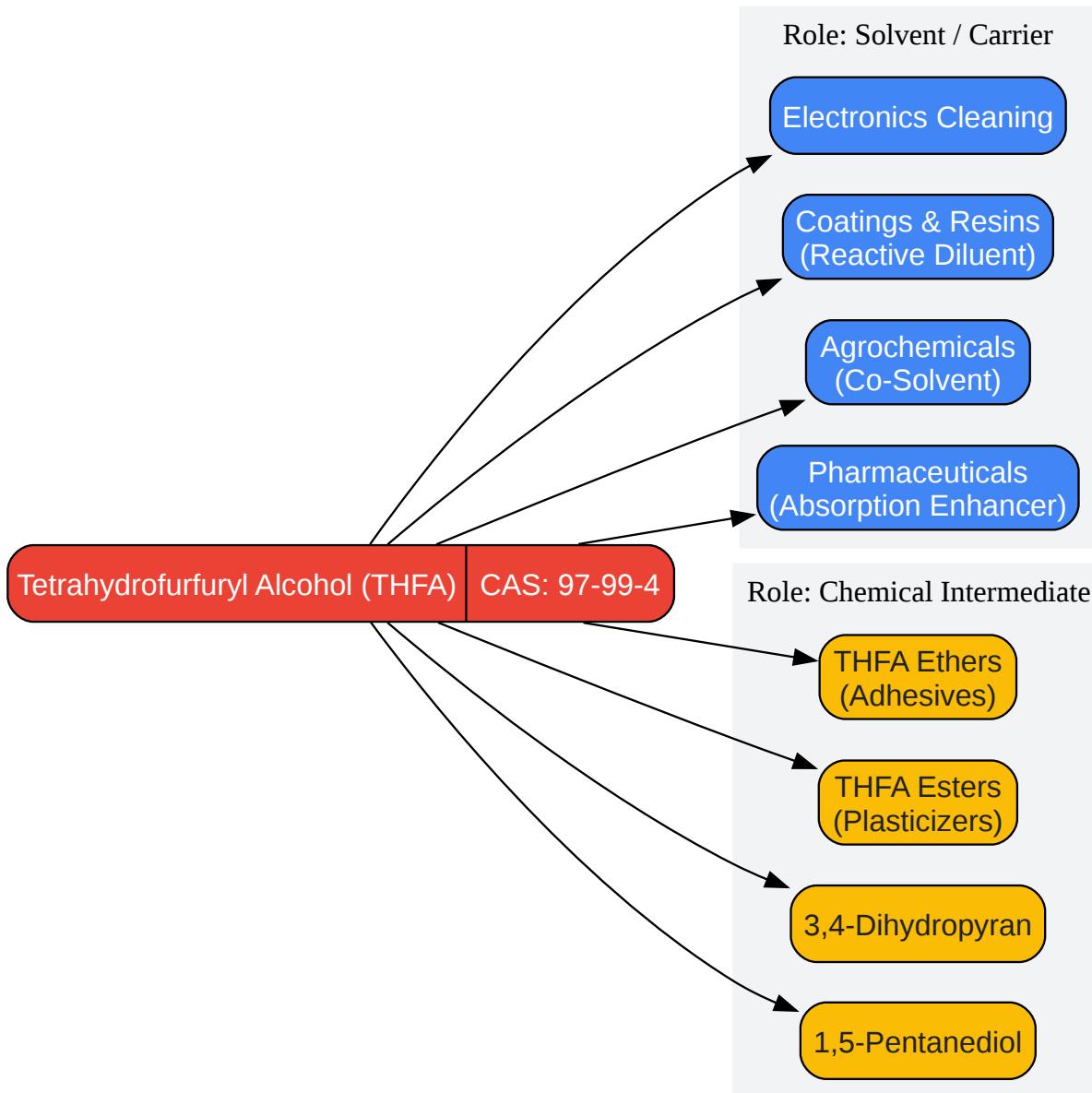
The primary role of THFA is as an environmentally acceptable solvent.[4] Its effectiveness stems from its polar protic nature, making it suitable for a wide range of solutes.

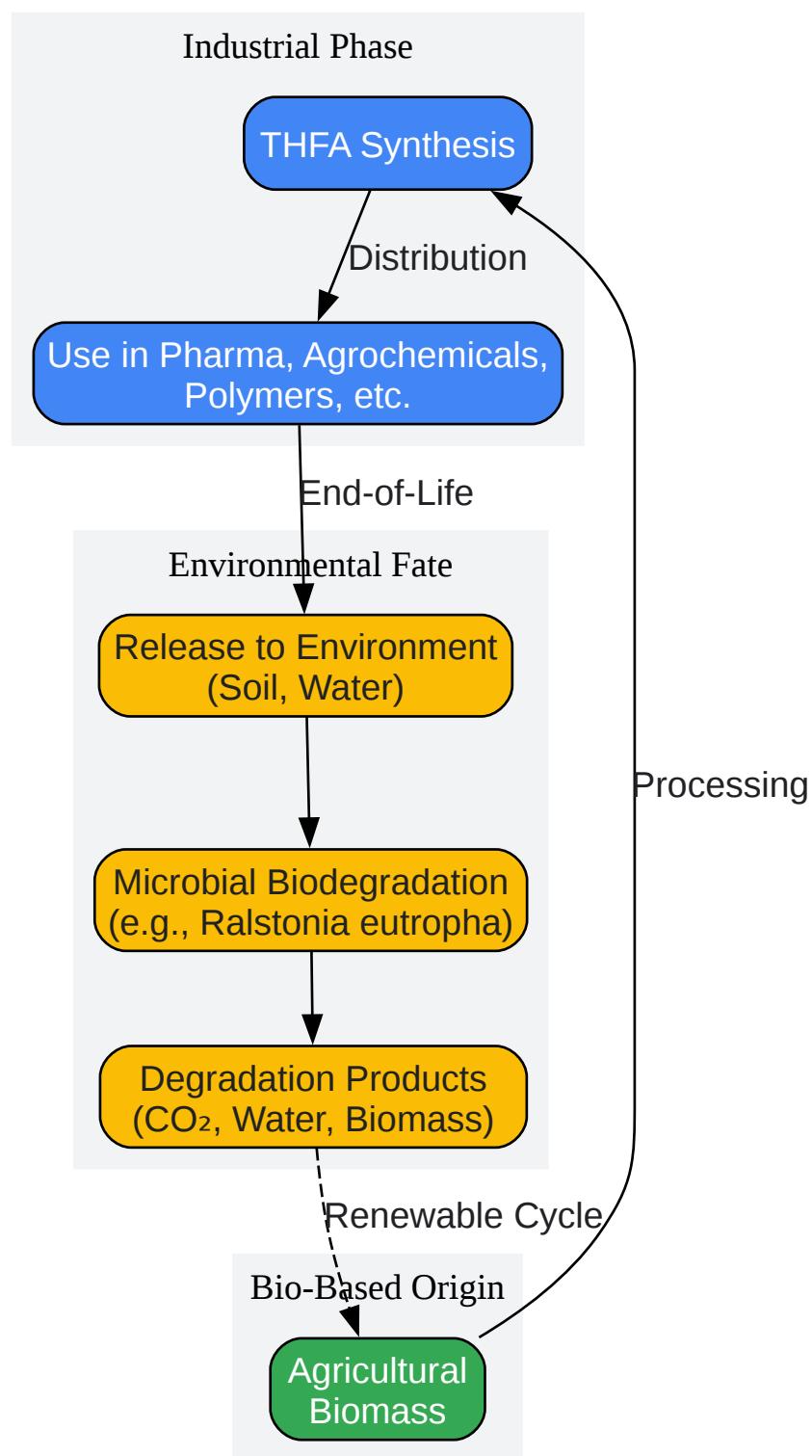
- **Pharmaceutical Formulations:** It is used as a co-solvent and an absorption enhancer in various topical and transdermal medications, aiding the delivery of active pharmaceutical ingredients (APIs).[4]
- **Agrochemicals:** In pesticide and herbicide formulations, THFA helps dissolve active ingredients, improving their stability and efficacy in aqueous systems.[4][6][8]
- **Resins and Coatings:** It serves as a solvent for vinyl resins, cellulose esters, and chlorinated rubber, and acts as a reactive diluent for epoxy resins, influencing curing behavior and final polymer properties.[1][3]

As a Reactive Chemical Intermediate

The primary alcohol group on the THFA molecule is a reactive handle for synthesizing a variety of downstream chemicals.[5]

- **Precursor to Diols:** Through chemoselective hydrogenolysis, THFA is a key precursor to 1,5-pentanediol, a valuable monomer for polyesters and polyurethanes.[1][3]
- **Synthesis of Heterocycles:** It is used to prepare other important heterocyclic compounds, such as 3,4-dihydropyran.[3]
- **Esterification and Etherification:** The hydroxyl group readily participates in esterification and etherification reactions, making THFA a building block for producing plasticizers, surfactants, and specialty ethers and esters used in adhesives and pharmaceuticals.[7]





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Caption: The sustainable lifecycle of THFA, from creation to biodegradation.

Methodology for Quality Assessment

For drug development and high-purity research, verifying the quality of THFA is a self-validating and critical step. Commercial grades are typically >98.5% or >99% pure. [4][7] A standard quality control workflow includes:

- Purity and Impurity Profiling (Gas Chromatography - GC):
 - Objective: To quantify the purity of THFA and identify/quantify key impurities like residual furfuryl alcohol, 1,2-pentanediol, or 1,5-pentanediol. [4][5][7] * Methodology: A gas chromatograph equipped with a Flame Ionization Detector (FID) is used. A polar capillary column (e.g., a wax-type column) provides good separation. The sample is diluted in a suitable solvent (e.g., methanol) and injected. Purity is determined by area percent calculation against a certified reference standard.
- Water Content (Karl Fischer Titration):
 - Objective: To determine the moisture content, as THFA is hygroscopic. [7] * Methodology: A coulometric or volumetric Karl Fischer titrator is used. A known amount of the THFA sample is injected into the titration cell, and the reagent titrates the water present. The result is typically reported as a weight percentage (e.g., max 0.10%). [7]3. Color Assessment (APHA Color Scale):
 - Objective: To ensure the material is within the specification for colorlessness, which can indicate degradation or contamination.
 - Methodology: The sample is compared visually against platinum-cobalt standards (APHA scale) or analyzed using a spectrophotometer. A typical specification is a maximum of 20 APHA. [7]

Conclusion

Tetrahydrofurfuryl alcohol (CAS 97-99-4) represents more than just a versatile solvent and chemical intermediate; it is an exemplar of the shift towards sustainable, bio-derived chemicals. Its robust performance in dissolving a wide array of compounds, coupled with its utility as a reactive building block, secures its place in modern pharmaceutical and materials science. For the research and drug development professional, a thorough understanding of its properties,

synthesis, applications, and safety profile is essential for leveraging its benefits while ensuring a safe and environmentally responsible workflow.

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